

An In-Depth Technical Guide to 2-Ethynylpyridine

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Compound of Interest

Compound Name: 2-Ethynylpyridine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-ethynylpyridine**, a key building block in organic synthesis.

Core Molecular and Physical Properties

2-Ethynylpyridine is a pyridine derivative with the chemical formula C_7H_5N .^{[1][2][3][4][5]} It is recognized for its utility as a research chemical and an important intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.^[1]

A summary of its key quantitative data is presented below for easy reference.

Property	Value
Molecular Formula	C7H5N[1][2][3][4][5]
Molecular Weight	103.12 g/mol [1][3][4][6]
CAS Number	1945-84-2[1][2][3][5]
Density	1.021 g/mL at 25 °C[1][6][7]
Boiling Point	85 °C at 12 mmHg[1][6][7]
Refractive Index	n20/D 1.56[1][6][7]
Appearance	Clear dark brown liquid[1][5]
Solubility	Soluble in water[1][6]

Synthesis and Experimental Protocols

A primary method for synthesizing **2-ethynylpyridine** is through the Sonogashira coupling reaction, a powerful tool for forming carbon-carbon bonds between terminal alkynes and aryl or vinyl halides.[8][9] This reaction typically involves a palladium catalyst, a copper(I) co-catalyst, and a base.

A common synthetic route involves the coupling of a protected alkyne, such as trimethylsilylacetylene (TMSA), with a 2-halopyridine (e.g., 2-bromopyridine), followed by the deprotection of the silyl group to yield the terminal alkyne.

Step 1: Sonogashira Coupling of 2-Bromopyridine and Trimethylsilylacetylene

This step forms the protected intermediate, 2-((trimethylsilyl)ethynyl)pyridine.

- **Reaction Setup:** To a flask under an inert atmosphere (e.g., nitrogen or argon), add 2-bromopyridine, a palladium catalyst (e.g., Pd(PPh₃)₂Cl₂), a copper(I) salt (e.g., CuI), and a phosphine ligand (e.g., PPh₃).
- **Solvent and Base:** Dissolve the reagents in a suitable solvent, typically an amine base like triethylamine, which also serves to neutralize the hydrogen halide formed during the reaction.

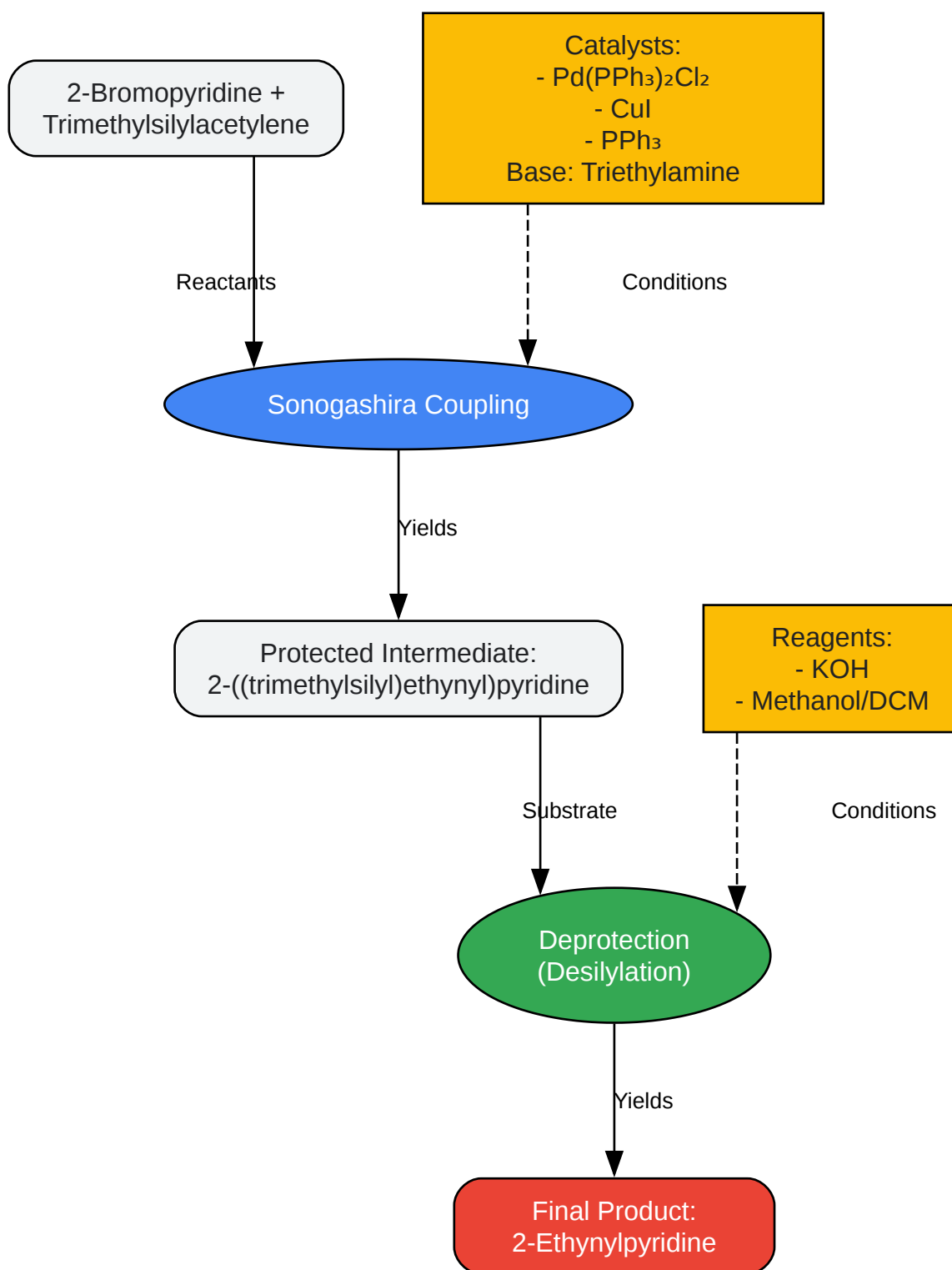
- Addition of Alkyne: Add trimethylsilylacetylene to the reaction mixture.
- Reaction Conditions: Heat the mixture, often to reflux, and monitor the reaction progress using thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, cool the mixture, filter to remove salts, and concentrate the filtrate under reduced pressure. Purify the crude product using column chromatography to isolate 2-((trimethylsilyl)ethynyl)pyridine.

Step 2: Desilylation to form **2-Ethynylpyridine**

This step removes the trimethylsilyl (TMS) protecting group.

- Reagent Preparation: Dissolve the 2-((trimethylsilyl)ethynyl)pyridine intermediate in a solvent mixture, such as methanol and dichloromethane.[\[1\]](#)
- Base Addition: Cool the solution to 0 °C and add a base, such as potassium hydroxide, to initiate the deprotection.[\[1\]](#)
- Reaction and Quenching: Stir the mixture at 0 °C for approximately 30 minutes. Quench the reaction by adding deionized water.[\[1\]](#)
- Extraction and Purification: Extract the product into an organic solvent like dichloromethane. Combine the organic layers, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the final product, **2-ethynylpyridine**.[\[1\]](#)

The following diagram illustrates the logical workflow of this synthetic pathway.



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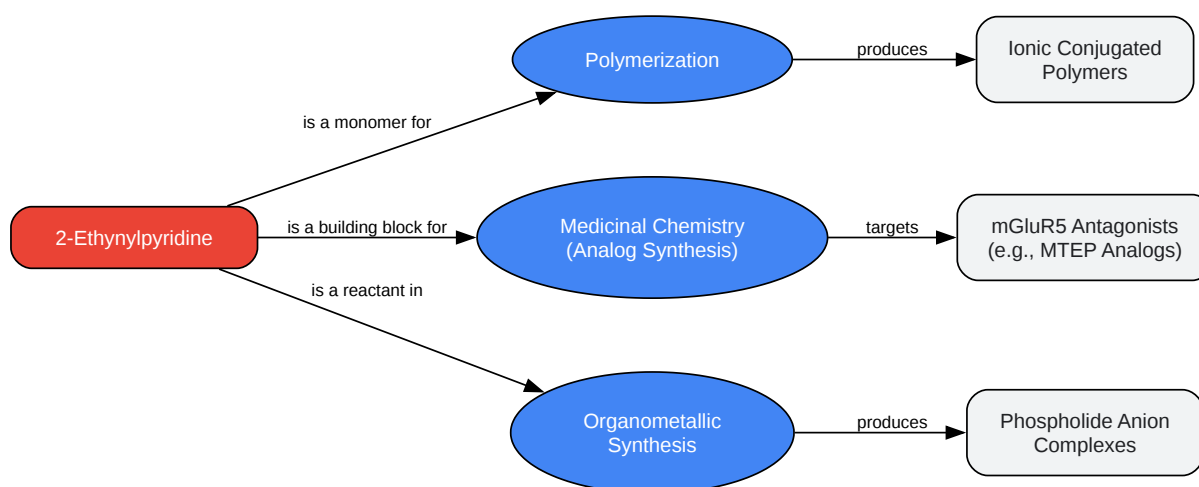
Caption: Synthetic pathway for **2-Ethynylpyridine**.

Applications in Research and Development

2-Ethynylpyridine is a versatile reagent used in the synthesis of a wide range of more complex molecules and materials. Its applications include:

- **Polymer Synthesis:** It serves as a monomer for creating novel water-soluble ionic conjugated polymers, such as poly[N-(carboxymethyl)-2-ethynylpyridinium bromide].
- **Medicinal Chemistry:** The ethynylpyridine scaffold is a key component in the development of therapeutic agents. For instance, it is a structural analog to compounds like MTEP (3-[(2-Methyl-1,3-thiazol-4-yl)ethynyl]pyridine), a potent antagonist for the metabotropic glutamate receptor 5 (mGluR5), which is a target for treating conditions like cocaine addiction.[\[10\]](#)
- **Organometallic Chemistry:** It is used in the synthesis of organometallic complexes, such as the 4-(2'-pyridyl)-1,2,3-triphospholide anion, formed through reactions with anionic heptaphosphide clusters.

The diagram below outlines the logical relationship of **2-ethynylpyridine** as a precursor in various synthetic applications.



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Caption: Applications of **2-Ethynylpyridine**.

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